

An In-depth Technical Guide to 3-(Hexyloxy)propylamine

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Compound of Interest

Compound Name: 3-(Hexyloxy)propylamine

Cat. No.: B103770

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This technical guide provides a comprehensive overview of **3-(Hexyloxy)propylamine**, including its chemical identity, physicochemical properties, and key experimental protocols for its synthesis. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity

IUPAC Name: 3-hexoxypropan-1-amine[1]

Synonyms:

- 1-Propanamine, 3-(hexyloxy)-[1][2]
- 3-(Hexyloxy)-1-propanamine[1]
- 3-Hexoxypropylamine[1][2][3]
- 3-Aminopropyl hexyl ether[1]
- Hexyl 3-aminopropyl ether[2][3]

Physicochemical Properties

The following table summarizes the key quantitative data for **3-(Hexyloxy)propylamine**.

Property	Value	Reference
Molecular Formula	C9H21NO	[1][2][4]
Molecular Weight	159.27 g/mol	[1][2][4]
CAS Number	16728-61-3	[1][2][3]
Boiling Point	210 °C / 1 mmHg	[3]
Density	1.17 g/cm ³	[3]
Solubility	Soluble in 100% ethanol, dimethyl sulfoxide (100 mM), dimethyl formamide, chloroform, methanol, and ethanol (50 mM). Insoluble in water.	[3]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	8	[1]
Exact Mass	159.162314293 Da	[1]
XLogP3-AA	1.8	[1]

Experimental Protocols: Synthesis of 3-(Hexyloxy)propylamine

The industrial synthesis of **3-(Hexyloxy)propylamine** is typically achieved through a two-step process involving the formation of a nitrile intermediate followed by its catalytic hydrogenation.

Step 1: Synthesis of 3-(Hexyloxy)propionitrile

The initial step involves the synthesis of the precursor, 3-(hexyloxy)propionitrile. This is commonly prepared from 1-Hexanol.[5]

Step 2: Catalytic Hydrogenation of 3-(Hexyloxy)propionitrile

The second and final step is the catalytic hydrogenation of the 3-(hexyloxy)propionitrile intermediate to yield **3-(Hexyloxy)propylamine**.^[6]

- Catalyst: Raney nickel is a commonly used catalyst for this hydrogenation reaction.^[6]
- Catalyst Modification: In industrial applications, the Raney nickel catalyst is often treated with an alkaline solution, such as potassium hydroxide (KOH), or with ammonia (NH₃) to improve selectivity and yield.^[6]
- Inhibitor: Liquid ammonia is a key inhibitor used in the industrial synthesis process.^[6]

Visualized Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3-(Hexyloxy)propylamine**.

Caption: General synthesis workflow for **3-(Hexyloxy)propylamine**.

Applications

3-(Hexyloxy)propylamine has several industrial applications, including:

- Corrosion inhibitor in metalworking fluids.^[3]
- Antistatic agent.^[3]
- Additive for fuels and lubricants.^[3]
- Intermediate for the synthesis of surfactants, textile foaming agents, ethoxylates, and agricultural chemicals.^[3]
- Crosslinking agent for epoxy resins.^[3]

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